

Safety, handling, and MSDS for 4-Bromo-2-fluoro-5-nitrobenzonitrile

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Compound of Interest

Compound Name: 4-Bromo-2-fluoro-5-nitrobenzonitrile

Cat. No.: B3030370

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An In-Depth Technical Guide to the Safe Handling of **4-Bromo-2-fluoro-5-nitrobenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

Section 1: Compound Identification and Significance

4-Bromo-2-fluoro-5-nitrobenzonitrile is a highly functionalized aromatic compound with the molecular formula $C_7H_2BrFN_2O_2$ and a molecular weight of approximately 245.01 g/mol ^[1] Its CAS Registry Number is 893615-25-3 ^{[1][2]} The molecule's structure, featuring bromo, fluoro, nitro, and nitrile functional groups, makes it a valuable and versatile intermediate in advanced organic synthesis. These reactive sites allow for selective chemical transformations, rendering it particularly useful in the development of novel pharmaceuticals and agrochemicals where precise molecular architecture is key to biological activity ^[1] Given its complex reactivity and implicit toxicological profile, a thorough understanding of its hazards and handling requirements is paramount for ensuring laboratory safety.

Section 2: Comprehensive Hazard Analysis

While a comprehensive, officially reviewed toxicological profile for **4-Bromo-2-fluoro-5-nitrobenzonitrile** is not thoroughly established, a robust hazard assessment can be synthesized by examining data on structurally similar compounds and the known risks

associated with its constituent functional groups. The hazards presented by related halogenated and nitrated benzonitriles are significant and should be considered directly applicable.^{[3][4]}

GHS Classification and Hazard Statements

Based on data from analogous compounds, **4-Bromo-2-fluoro-5-nitrobenzonitrile** should be treated as a hazardous substance. The following GHS classifications, derived from similar chemicals, provide a baseline for risk assessment.

Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	^{[3][4]}
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	^{[3][4]}
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	^{[3][4]}
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	^{[3][5]}
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	^{[3][5]}
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation	^{[3][5]}

Signal Word: Warning^[3]

Toxicological Profile: A Mechanistic Perspective

The toxicity of **4-Bromo-2-fluoro-5-nitrobenzonitrile** is multifactorial, stemming from its distinct chemical moieties:

- **Nitrile Group (-CN):** Benzonitriles can be metabolized to release cyanide ions, which inhibit cellular respiration, leading to systemic toxicity.^[6] Although the rate of metabolism varies, the potential for cyanide poisoning necessitates treating this compound with extreme caution.

Symptoms of exposure can include respiratory distress, convulsions, and loss of consciousness.[6]

- **Halogenated Aromatic Core:** The bromo- and fluoro- substituents on the benzene ring enhance the molecule's reactivity and lipophilicity, potentially increasing its ability to be absorbed through the skin and interfere with biological systems. Halogenated aromatic compounds are known for their persistence and potential for bioaccumulation.[7]
- **Nitro Group (-NO₂):** The nitro group is an electron-withdrawing group that activates the aromatic ring, making the compound susceptible to nucleophilic substitution reactions. From a toxicological standpoint, nitroaromatic compounds can be metabolized to reactive intermediates that may exert toxic effects.

Combustion of this compound may produce highly toxic gases, including nitrogen oxides (NO_x), carbon oxides, hydrogen cyanide, hydrogen fluoride, and hydrogen bromide.

Section 3: Risk Mitigation and Safe Handling Protocols

A multi-layered approach to safety, encompassing engineering controls, personal protective equipment, and stringent operational procedures, is essential for handling this compound.

Engineering Controls: The First Line of Defense

- **Chemical Fume Hood:** All manipulations of **4-Bromo-2-fluoro-5-nitrobenzonitrile**, including weighing, transfers, and reactions, must be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors.[8][9]
- **Ventilation:** The laboratory must be well-ventilated to ensure that any fugitive emissions are diluted and removed.[10]
- **Designated Area:** All work with this compound should occur in a designated area of the lab, clearly marked with hazard signage. This practice limits cross-contamination and alerts other personnel.[11]

Personal Protective Equipment (PPE)

Proper PPE is mandatory and should be selected based on a thorough risk assessment.[8]

- **Eye and Face Protection:** Chemical safety goggles are required at a minimum. When there is a risk of splashing, a face shield should be worn in addition to goggles.[8][10]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, must be worn. Gloves must be inspected for tears or holes before each use.[8][10] Employ the proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.[10] Contaminated gloves should be disposed of as hazardous waste.[10]
- **Skin and Body Protection:** A laboratory coat is required. For procedures involving larger quantities or a high potential for splashing, chemical-resistant coveralls or an apron should be used.[8] Shoes must be closed-toe.[9]
- **Respiratory Protection:** If engineering controls are not sufficient to maintain exposure below acceptable limits, a NIOSH/MSHA or European Standard EN 149 approved respirator must be used.[12]

Standard Operating Procedure (SOP) for Handling

The following step-by-step protocol ensures a systematic and safe approach to handling solid **4-Bromo-2-fluoro-5-nitrobenzonitrile**.

- **Pre-Handling Preparation:**
 - Verify that the chemical fume hood is operational and the sash is at the appropriate height.
 - Assemble all necessary equipment (spatulas, weigh paper, glassware, waste containers) inside the fume hood.
 - Ensure an appropriate spill kit and emergency contact information are readily accessible.
 - Don all required PPE as specified in Section 3.2.
- **Weighing and Transfer:**
 - Perform all weighing operations within the fume hood or a ventilated balance enclosure to minimize the risk of inhaling fine powders.[11]

- Use a spatula to carefully transfer the desired amount of the solid from the stock bottle to a tared container.
- Avoid generating dust. If the material is dusty, handle it with extra care.[\[10\]](#)
- Close the primary container tightly immediately after dispensing.
- Post-Handling:
 - Clean any residual powder from the spatula and work surfaces using a solvent-moistened wipe. Dispose of the wipe in the designated solid hazardous waste container.
 - Decontaminate all work surfaces thoroughly.[\[11\]](#)
 - Carefully remove PPE, avoiding self-contamination, and dispose of single-use items in the appropriate waste stream.
 - Wash hands and any exposed skin thoroughly with soap and water after removing gloves.[\[9\]](#)[\[10\]](#)

Section 4: Emergency Preparedness and Response

Rapid and correct response to an emergency can significantly mitigate harm.

First-Aid Measures

- Inhalation: If inhaled, immediately move the person to fresh air. If the person is not breathing, give artificial respiration.[\[5\]](#) Call a POISON CENTER or doctor if you feel unwell.
- Skin Contact: Take off immediately all contaminated clothing. Rinse the skin with plenty of soap and water for at least 15 minutes.[\[3\]](#)[\[12\]](#) Seek medical attention if irritation occurs or if you feel unwell.
- Eye Contact: Rinse cautiously with water for several minutes, also under the eyelids.[\[3\]](#) Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[\[3\]](#) If eye irritation persists, get medical advice/attention.

- Ingestion: Do NOT induce vomiting.[13] Rinse mouth with water. Call a POISON CENTER or doctor immediately if you feel unwell.[4]

Spill Response Protocol

- Evacuate all non-essential personnel from the immediate area.[10]
- Ensure adequate ventilation.
- Wearing appropriate PPE, cover the spill with an inert absorbent material such as vermiculite, dry sand, or earth.[8]
- Carefully sweep or scoop up the absorbed material and place it into a sealed, properly labeled container for hazardous waste disposal.[8][10]
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Do not let the product enter drains.[10]

Fire Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. For this substance, no limitations on extinguishing agents are given.
- Specific Hazards: In case of fire, hazardous combustion gases such as carbon oxides, nitrogen oxides (NO_x), hydrogen cyanide, hydrogen fluoride, and hydrogen bromide can be produced.
- Protective Equipment: Firefighters must wear self-contained breathing apparatus and full protective clothing to prevent contact with skin and eyes.

Section 5: Storage and Disposal

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][14]
- Keep away from incompatible materials such as strong oxidizing agents.

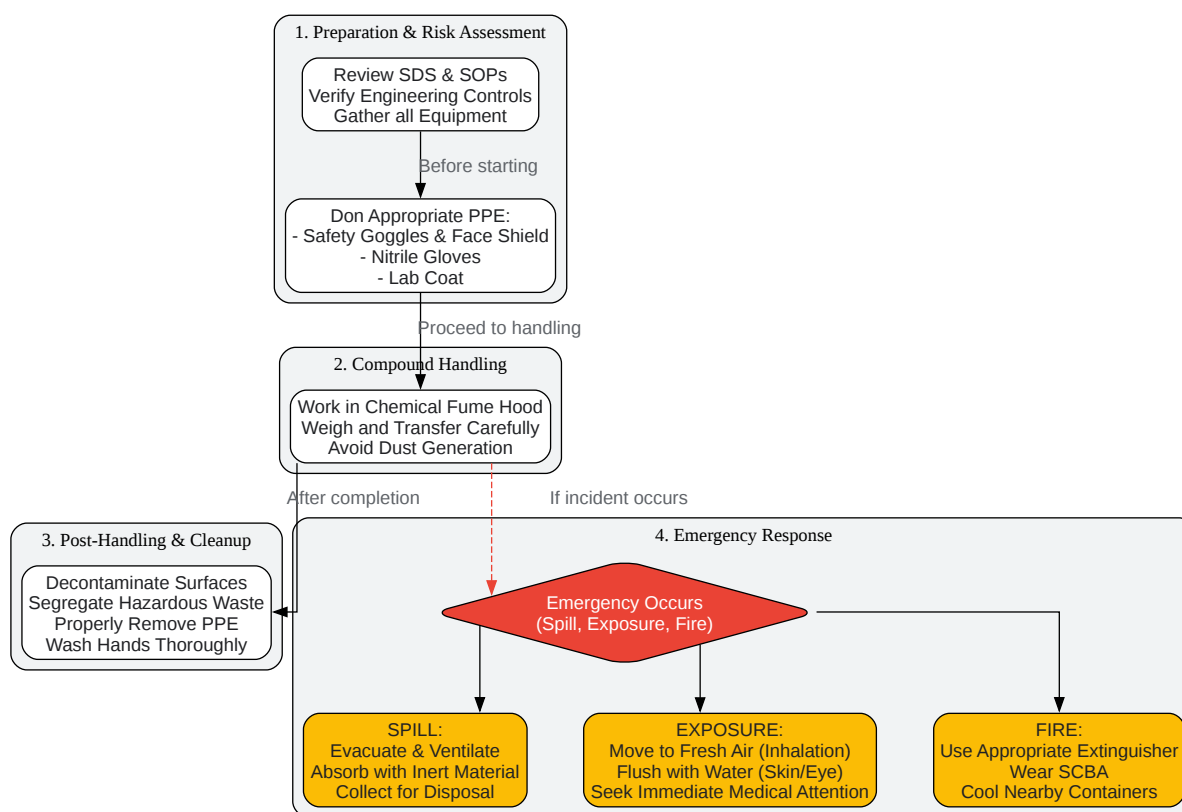
- Store in a locked cabinet or area to restrict access.

Disposal

- This material and its container must be disposed of as hazardous waste.
- Do not mix with other waste streams.[\[8\]](#)
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.
- Contaminated packaging should be treated as the product itself.

Visualizations

Safe Handling and Emergency Response Workflow



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